

An In-depth Technical Guide to Ethyl Acetamidocynoacetate

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Compound of Interest

Compound Name: *Ethyl acetamidocynoacetate*

Cat. No.: B146813

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This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **ethyl acetamidocynoacetate**, a key intermediate in various synthetic applications. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Structure and Properties

Ethyl acetamidocynoacetate, with the IUPAC name ethyl 2-acetamido-2-cyanoacetate, is a chemical compound that features an ethyl ester group, an acetamido group, and a nitrile group attached to a central carbon atom.^[1] Its chemical structure and properties are summarized below.

Chemical Structure:

The molecular structure of **ethyl acetamidocynoacetate** can be represented as follows:

Caption: Molecular structure of **ethyl acetamidocynoacetate**.

Quantitative Molecular Data:

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O ₃	[1] [2] [3] [4]
Molecular Weight	170.17 g/mol	[1]
	170.1659 g/mol	[2] [4]
	170.2 g/mol	[3]
	172.15 g/mol	[5]
IUPAC Name	ethyl 2-acetamido-2-cyanoacetate	[1]
CAS Number	4977-62-2	[2] [3] [4]
Linear Formula	CH ₃ CONHCH(CN)CO ₂ C ₂ H ₅	[6]

Synonyms:

- **Ethyl acetamidocynoacetate**[\[1\]](#)[\[5\]](#)
- Acetic acid, (acetylamino)cyano-, ethyl ester[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ethyl 2-(acetylamino)-2-cyanoacetate[\[1\]](#)
- N-Acetyl-2-cyanoglycine ethyl ester[\[3\]](#)[\[6\]](#)

This initial section provides the foundational molecular information for **ethyl acetamidocynoacetate**. Subsequent sections would typically delve into experimental protocols for its synthesis and characterization, as well as its applications in various chemical syntheses. However, detailed experimental protocols and specific signaling pathways involving this molecule require further literature search.

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